

# Operational Guide: Proper Disposal of 3-Allyl-2-thioxooxazolidin-4-one

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## Compound of Interest

Compound Name: 3-Allyl-2-thioxooxazolidin-4-one

CAS No.: 93962-58-4

Cat. No.: B12913710

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## Part 1: Executive Safety Summary (Immediate Action)

Parameter	Critical Data
Chemical Name	3-Allyl-2-thioxooxazolidin-4-one
CAS Registry	Not widely listed commercially (Analog CAS: 1457-47-2 for Thiazolidinone variant)
Molecular Formula	C <sub>6</sub> H <sub>7</sub> NO <sub>2</sub> S
Physical State	Crystalline Solid (White to pale yellow)
Primary Hazards	Skin/Eye Irritant, Potential Sensitizer (Allyl group), Toxic Combustion Products (SO <sub>x</sub> , NO <sub>x</sub> ). [2][3][4][5]
Disposal Method	High-Temperature Incineration (with scrubber for sulfur). [2][3]
Incompatibility	Strong Oxidizing Agents, Strong Acids (Risk of CS <sub>2</sub> /COS evolution). [1][2]

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⚠ **CRITICAL WARNING:** Do not dispose of this compound down the drain. [1][2] The thioxo group (C=S) can hydrolyze or oxidize to release toxic sulfur species harmful to aquatic life and plumbing infrastructure. [2]

## Part 2: Chemical Profile & Hazard Assessment

To ensure safe handling, we must understand the molecule's reactivity. [1][2] This compound features a 2-thioxooxazolidin-4-one core substituted with an allyl group at the N-3 position. [2][3] [6][7]

### Structural Reactivity Analysis

- **Allyl Group (-CH<sub>2</sub>-CH=CH<sub>2</sub>):** Imparts potential for polymerization and skin sensitization. [2][3] Allyl derivatives are known alkylating agents and should be handled as potential mutagens

until proven otherwise.[1][2]

- Thioxo Group (C=S): The sulfur atom is nucleophilic and prone to oxidation.[1][2] Reaction with strong oxidizers (e.g., peroxides, permanganates) can be exothermic and violent.[2]
- Oxazolidinone Ring: Susceptible to hydrolysis under strongly acidic or basic conditions, potentially releasing Carbonyl Sulfide (COS) or Carbon Disulfide (CS<sub>2</sub>), both of which are toxic and flammable gases.[1][2]

## Analog-Based Hazard Data (Read-Across)

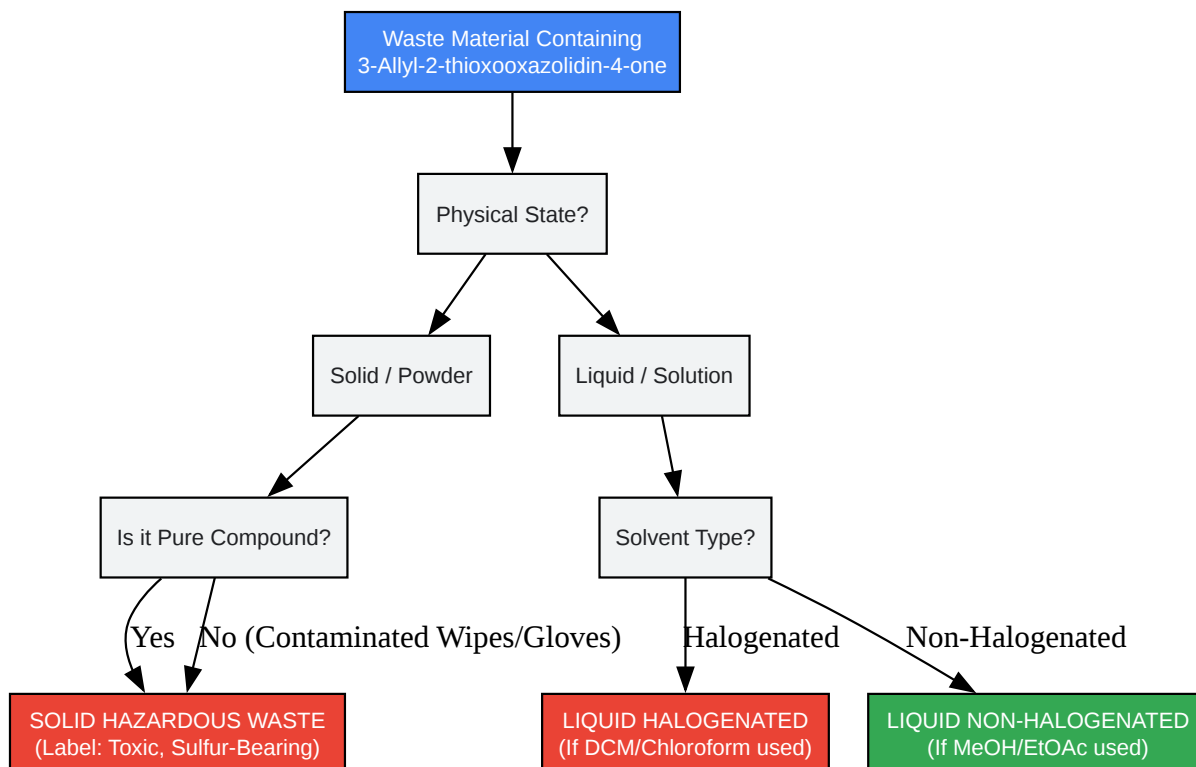
Due to limited specific data for the oxazolidinone derivative, safety parameters are derived from the structurally similar 3-Allyl-2-thioxothiazolidin-4-one (CAS 1457-47-2).[2][3]

Property	Value/Description	Implication for Disposal
Melting Point	~120–130 °C (Estimated)	Solid waste protocols apply.[2][3]
Flash Point	>110 °C (Predicted)	Combustible; suitable for incineration.[2]
Water Solubility	Low to Moderate	Risk of precipitation in aqueous waste streams; use organic solvents.[1][2]

## Part 3: Waste Segregation & Classification

Effective disposal begins with correct segregation at the bench.[2] Use the following decision logic to determine the correct waste stream.

### Waste Stream Decision Logic



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Figure 1: Decision tree for segregating **3-Allyl-2-thioxooxazolidin-4-one** waste streams.

## Part 4: Detailed Disposal Procedures

### Protocol A: Solid Waste (Pure Compound)

Use this for expired stocks, reaction precipitates, or weighing boat residues.<sup>[1][2]</sup>

- Container: Use a wide-mouth High-Density Polyethylene (HDPE) jar.<sup>[2][3]</sup>
- Labeling: Clearly mark the container with the full chemical name. Do not use abbreviations. Add the hazard tag: "TOXIC, IRRITANT, ORGANIC SULFUR."<sup>[1][2]</sup>
- Segregation: Keep separate from oxidizers (nitrates, perchlorates) to prevent fire risk.<sup>[1][2]</sup>

- Final Disposition: Hand over to EHS for Rotary Kiln Incineration. The facility must be equipped with a scrubber to neutralize SO<sub>2</sub> emissions.[2]

## Protocol B: Liquid Waste (Mother Liquors/Solutions)

Use this for reaction mixtures or HPLC effluents.[1][2]

- Solvent Compatibility: Ensure the compound is fully dissolved.[1][2] If precipitation occurs, treat the sludge as solid waste.[2]
- Stream Selection:
  - Non-Halogenated: (e.g., Acetone, Methanol, DMSO).[1][2] Preferred stream.
  - Halogenated: (e.g., DCM, Chloroform).[2] Only use if dictated by the solvent.[2]
- Sulfur Flagging: If the concentration is high (>5%), explicitly note "High Sulfur Content" on the waste manifest.[2] This alerts the disposal facility to adjust fuel blending ratios to prevent scrubber overload.[2]

## Protocol C: Glassware Decontamination (Quenching)

Before washing glassware, residual traces must be chemically deactivated.[1][2]

The Oxidative Quench Method: The thioxo (C=S) bond can be converted to a more water-soluble oxo (C=O) or sulfonate species using dilute hypochlorite (Bleach).[1][2]

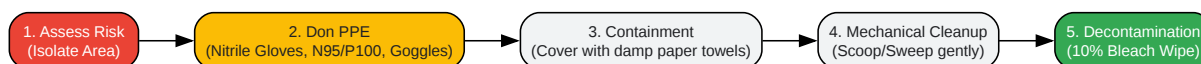
- Step 1: Place glassware in a fume hood.
- Step 2: Rinse with a small volume of acetone to dissolve residues.[2] Collect this rinse as organic waste.
- Step 3: Soak glassware in a 10% Sodium Hypochlorite (Bleach) solution for 1 hour.[2]
  - Mechanism:[8]

(Simplified oxidative desulfurization).

- Step 4: Rinse with copious water.[1][2][9] The rinsate can now safely enter the drain only if local regulations permit trace treated discharge; otherwise, collect as aqueous waste.[2]

## Part 5: Spill Response Protocol

Scenario: A 5g bottle of solid powder has shattered on the benchtop.



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Figure 2: Step-by-step spill response workflow.[2][3]

Detailed Steps:

- Isolate: Evacuate immediate area. Close lab doors to prevent dust spread.[2]
- Dampen: Do not dry sweep.[1][2] Cover the powder with paper towels dampened with inert oil (e.g., mineral oil) or water (if no reaction risk) to suppress dust.[2]
- Collect: Use a scoop or dustpan.[2] Place waste into a sealable bag or jar.
- Surface Decon: Wipe the surface with 10% bleach, followed by water.[1][2]
- Disposal: Label the collected waste as "Spill Debris: **3-Allyl-2-thioxooxazolidin-4-one**" and dispose of as solid hazardous waste.

## References

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